HPLC analysis of 2-(2-methylphenoxy)ethylamine

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Compound of Interest

Compound Name:	*2-(2-methylphenoxy)ethylamine*
CAS No.:	*26583-60-8*
Cat. No.:	*B181523*

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An Application Note for the Isocratic Reversed-Phase HPLC-UV Analysis of **2-(2-methylphenoxy)ethylamine**

Abstract

This application note presents a robust and validated isocratic reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative analysis of **2-(2-methylphenoxy)ethylamine**. This compound is a significant synthetic intermediate in the pharmaceutical industry, making its accurate quantification and purity assessment critical for quality control.[1] The developed method utilizes a C18 stationary phase with a buffered acetonitrile/water mobile phase and ultraviolet (UV) detection. The protocol has been validated in accordance with the International Council for Harmonisation (ICH) Q2(R1) guidelines, demonstrating excellent specificity, linearity, accuracy, and precision.[2][3] This document provides a comprehensive guide for researchers, quality control analysts, and drug development professionals, covering instrument setup, sample preparation, a step-by-step analytical protocol, and detailed method validation procedures.

Introduction and Scientific Principle

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2-(2-methylphenoxy)ethylamine (MW: 151.21 g/mol , Formula: C9H13NO) is a primary amine derivative recognized as a key building block in the synthesis of various active pharmaceutical ingredients (APIs).[1] Its purity directly impacts the quality and safety of the final drug product. Therefore, a reliable analytical method is essential for its characterization in raw materials, in-process control, and final intermediate release.

This method is based on the principles of reversed-phase chromatography, a technique well-suited for the separation of moderately polar aromatic compounds like aromatic amines.[4][5] The analyte is injected into the HPLC system and partitioned between a non-polar stationary phase (octadecylsilyl, C18) and a polar mobile phase. The primary amine functional group of the analyte is basic and requires a buffered mobile phase to ensure a consistent state of ionization, which is critical for achieving sharp, symmetrical peaks and reproducible retention times. The aromatic phenoxy group provides a strong chromophore, allowing for sensitive detection using a standard UV-Vis detector.

Materials and Instrumentation

Reagents and Standards

- **2-(2-methylphenoxy)ethylamine** Reference Standard: (Purity ≥98%)
- Acetonitrile (ACN): HPLC grade or higher
- Potassium Dihydrogen Phosphate (KH_2PO_4): Analytical grade
- Orthophosphoric Acid (H_3PO_4): Analytical grade
- Water: Deionized (DI) or HPLC grade, filtered through a 0.22 µm filter

Instrumentation and Consumables

- HPLC System: An HPLC system equipped with a quaternary or binary pump, degasser, autosampler, column thermostat, and a UV-Vis or Photodiode Array (PDA) detector.
- Chromatography Column: C18 column (e.g., 150 mm x 4.6 mm, 5 µm particle size).
- Data Acquisition Software: Chromatography data station (CDS) for instrument control, data acquisition, and processing.

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- Analytical Balance: Capable of weighing to 0.01 mg.
- pH Meter: Calibrated.
- Volumetric Glassware: Class A.
- Syringe Filters: 0.45 µm, PTFE or other compatible material.

Experimental Protocol

Preparation of Mobile Phase (20 mM Phosphate Buffer, pH 3.0 : Acetonitrile)

- Buffer Preparation: Weigh approximately 2.72 g of KH_2PO_4 and dissolve in 1000 mL of HPLC-grade water to prepare a 20 mM solution.
- pH Adjustment: Adjust the pH of the buffer solution to 3.0 ± 0.05 using dilute orthophosphoric acid. The acidic pH ensures the amine is protonated, enhancing peak shape.
- Mobile Phase Formulation: Mix the prepared phosphate buffer and acetonitrile in a volumetric ratio of 60:40 (v/v). (Note: This ratio may require optimization based on the specific column and system).
- Degassing: Degas the final mobile phase mixture for at least 15 minutes using sonication or vacuum filtration before use.

Preparation of Standard and Sample Solutions

- Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 25 mg of the **2-(2-methylphenoxy)ethylamine** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Working Standard Solution (100 µg/mL): Pipette 5 mL of the Standard Stock Solution into a 50 mL volumetric flask and dilute to volume with the mobile phase.
- Sample Solution (100 µg/mL): Accurately weigh an appropriate amount of the sample material, expected to contain 25 mg of the analyte, into a 25 mL volumetric flask. Dissolve

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and dilute to volume with mobile phase. Further dilute 5 mL of this solution into a 50 mL volumetric flask with mobile phase.

- Filtration: Prior to injection, filter all sample and standard solutions through a 0.45 µm syringe filter to prevent particulate matter from damaging the column.

Chromatographic Conditions

The operational parameters for the HPLC system are summarized in the table below.

Parameter	Condition
Column	C18, 150 mm x 4.6 mm, 5 µm
Mobile Phase	20 mM KH_2PO_4 (pH 3.0) : Acetonitrile (60:40, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection	UV at 270 nm
Run Time	10 minutes

System Suitability Testing (SST)

Before commencing any analysis, the system's performance must be verified. Make five replicate injections of the Working Standard Solution (100 µg/mL). The system is deemed ready for use if the following criteria are met:

- Tailing Factor (Asymmetry): ≤ 1.5
- Theoretical Plates (N): ≥ 2000
- Relative Standard Deviation (%RSD) of Peak Area: ≤ 2.0%

Analytical Workflow Overview

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The following diagram illustrates the logical flow of the analytical procedure from preparation to final reporting.

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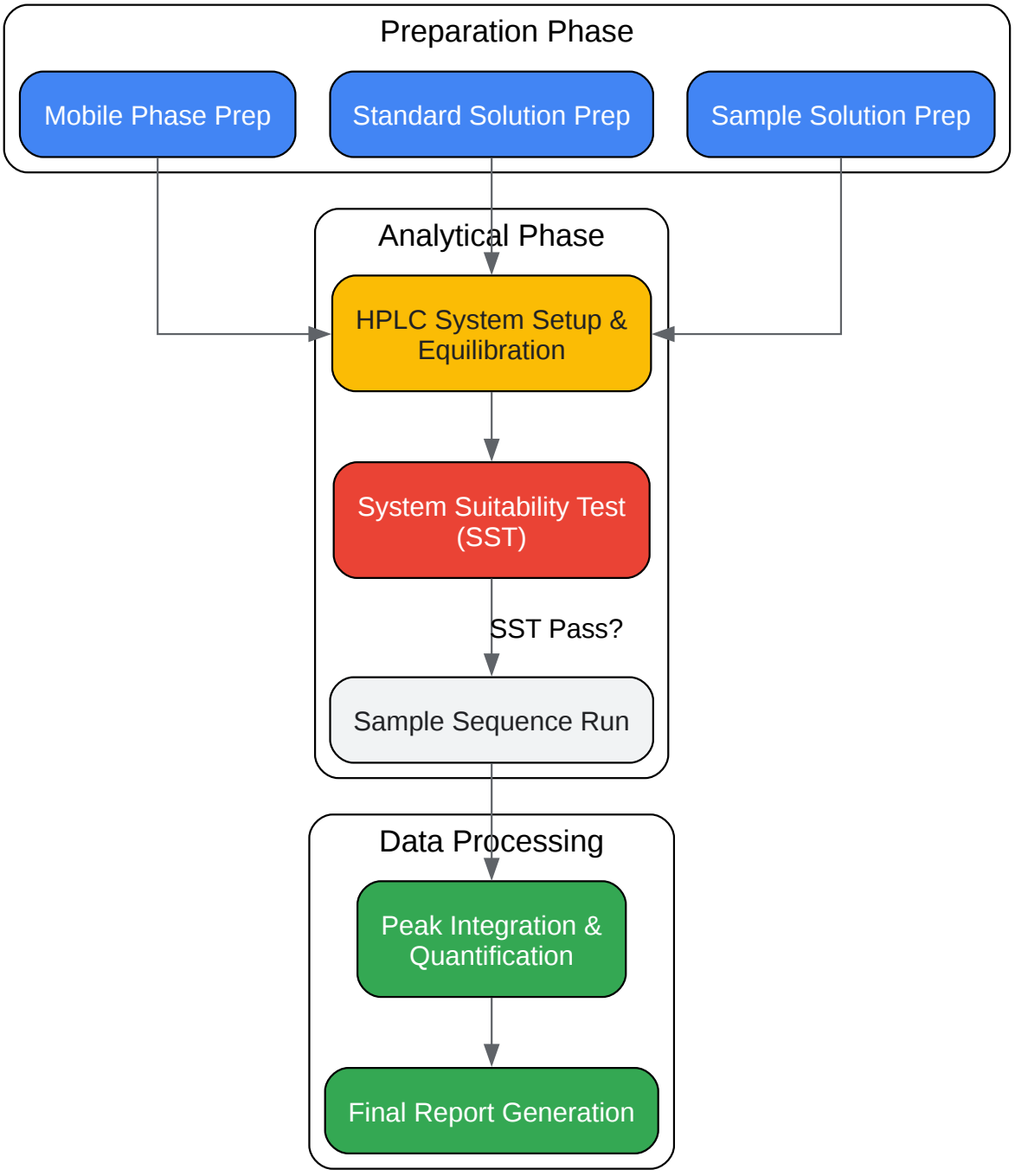
HPLC Analysis Workflow



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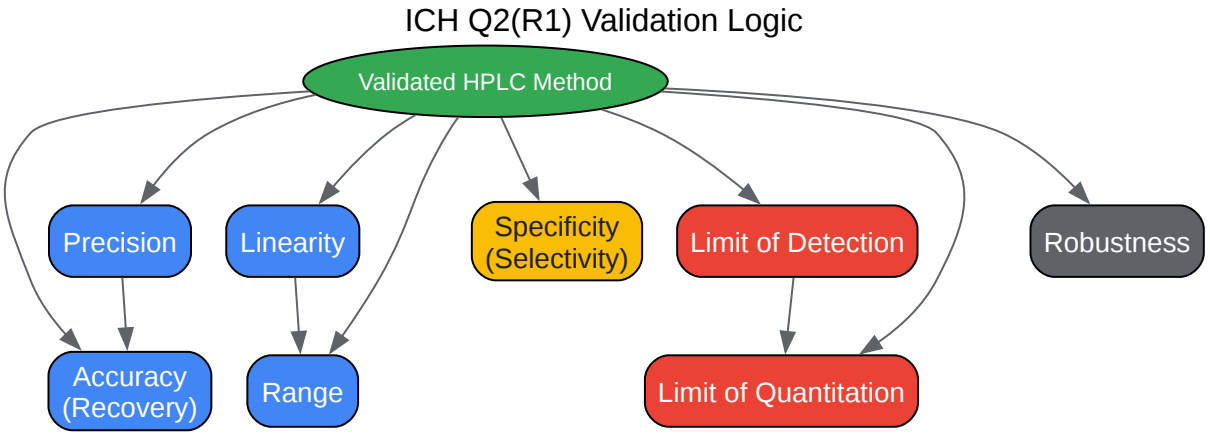

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Caption: Logical relationship of validation parameters as per ICH Q2(R1) guidelines.

Expected Validation Results Summary

Validation Parameter	Specification	Typical Result
Specificity	No interference at analyte RT	Pass
Linearity (r^2)	≥ 0.999	0.9995
Range	50 - 150 µg/mL	Confirmed
Accuracy (% Recovery)	98.0 - 102.0%	99.5%
Precision (%RSD)		
- Repeatability	≤ 2.0%	0.8%
- Intermediate Precision	≤ 2.0%	1.2%
LOD	Report Value	~0.1 µg/mL
LOQ	Report Value	~0.3 µg/mL
Robustness	No significant impact	Method is robust

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Conclusion

The RP-HPLC method described in this application note is rapid, specific, and reliable for the quantitative determination of **2-(2-methylphenoxy)ethylamine**. The comprehensive validation demonstrates that the method is linear, accurate, and precise, making it suitable for routine quality control analysis in pharmaceutical development and manufacturing environments. The use of a standard C18 column and common reagents ensures that this method can be easily implemented in most analytical laboratories.

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